

Safety data sheet and handling precautions for Zn(TMHD)_2

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Compound of Interest

Compound Name: *BIS(2,2,6,6-TETRAMETHYL-3,5-HEPTANEDIONATO)ZINC*

Cat. No.: *B8117800*

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Technical Safety & Handling Guide: Zn(TMHD)_2

Bis(2,2,6,6-tetramethyl-3,5-heptanedionato)zinc(II)^{[1][2][3][4]}

Executive Summary & Application Context

Zinc(II) bis(2,2,6,6-tetramethyl-3,5-heptanedionate), commonly abbreviated as Zn(TMHD)_2 , is a high-purity metal-organic precursor primarily utilized in Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD) to fabricate Zinc Oxide (ZnO) and Zinc Sulfide (ZnS) thin films.^{[2][4]}

Unlike highly pyrophoric zinc alkyls (e.g., Diethylzinc), Zn(TMHD)_2 is a

-diketonate complex.^[2] This ligand structure confers significant thermal stability and reduced air sensitivity, making it a safer alternative for depositing biocompatible coatings, transparent conductive oxides (TCOs), and semiconductor interlayers.^[2] However, strict moisture control is required not for immediate safety, but to prevent hydrolysis-induced oligomerization, which compromises precursor volatility and film stoichiometry.^[2]

Target Audience: Application Scientists, Process Engineers, and Safety Officers in Materials Science and Pharmaceutical Packaging (Barrier Coatings).[\[2\]](#)

Physicochemical Profile

Data aggregated from verified SDS and technical specifications.

Property	Specification	Operational Relevance
CAS Number	14363-14-5	Unique identifier for regulatory tracking. [2] [3] [5]
Formula	C ₂₂ H ₃₈ O ₄ Zn	Molecular Weight: ~431.92 g/mol . [2] [3] [5]
Appearance	White crystalline solid	Discoloration (yellowing) indicates oxidation or moisture contamination. [2]
Melting Point	132–134 °C	Solid-phase handling is possible at room temperature. [2]
Sublimation T	~115–144 °C	Ideal window for ALD bubbler temperature (under vacuum). [2]
Decomposition T	>250 °C	Upper limit for source lines to prevent clogging. [2]
Solubility	Organic solvents (Toluene, THF)	Soluble for liquid-injection CVD (LICVD) systems. [2]

Hazard Identification & Toxicology (GHS Classification)

While Zn(TMHD)₂ is not classified as a "Dangerous Good" for transport by many agencies (e.g., DOT, IATA), it poses specific health risks that must be managed in a research environment.[\[2\]](#)

Signal Word:WARNING

Hazard Class	H-Code	Description	Mechanism of Action
Skin Irritation	H315	Causes skin irritation. [2][4][5]	Ligand exchange with skin lipids; zinc ion cytotoxicity at high local concentrations. [2]
Eye Irritation	H319	Causes serious eye irritation. [2][4][5]	Mechanical abrasion from crystals + chemical irritation from hydrolysis products. [2]
STOT - SE	H335	May cause respiratory irritation. [2][4][5][6][7]	Inhalation of fine dust triggers mucosal inflammation in the upper respiratory tract. [2]

Critical Safety Distinction: Unlike Diethylzinc (DEZ), Zn(TMHD)_2 is NOT pyrophoric.[2] It does not spontaneously ignite in air.[2] However, it is combustible under fire conditions and releases zinc oxide fumes (Metal Fume Fever risk) if incinerated.[2]

Advanced Handling Protocols

Objective: Maintain "5N" (99.999%) purity and ensure operator safety.

4.1. Storage & Environmental Control[2][7][8][9][10]

- Atmosphere: Store under an inert atmosphere (Nitrogen or Argon).[2][10] While stable in air for short periods, prolonged exposure to humidity causes the formation of non-volatile zinc hydroxides.[2]
- Temperature: Ambient (20–25 °C). Refrigeration is generally not required unless the lab environment is exceptionally humid (>60% RH).[2]
- Container: Tightly sealed glass or stainless steel (SS-316) ampoules.

4.2. Transfer Methodology (The "Self-Validating" Workflow)

To ensure data integrity in ALD processes, handling must prevent the "precursor aging" effect.
[\[2\]](#)

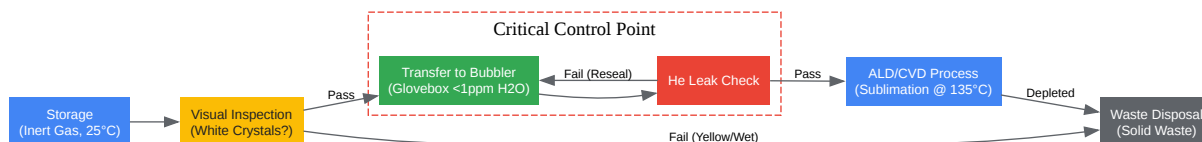
- Glovebox Protocol (Recommended):
 - Oxygen/Moisture: < 1 ppm.[\[2\]](#)
 - Tools: Use anti-static spatulas to prevent powder scattering (electrostatic charging is common with dry metal-organics).[\[2\]](#)
 - Validation: If the white powder appears "clumpy" or sticky inside the glovebox, the atmosphere is compromised.[\[2\]](#)
- Schlenk Line (Alternative):
 - If a glovebox is unavailable, use standard Schlenk techniques.[\[2\]](#)
 - Warning: Evacuate the transfer vessel slowly to avoid sucking fine powder into the vacuum manifold.[\[2\]](#)

4.3. ALD/CVD Bubbler Loading[\[2\]](#)

- Fill Level: Fill bubblers to max 75% volume to ensure adequate carrier gas headspace.
- Leak Check: After sealing, perform a helium leak check (< mbar[\[2\]](#)·L/s) before heating.
- Heating Ramp: Heat the source lines 10–20 °C higher than the bubbler (e.g., Bubbler at 135 °C
Lines at 150 °C) to prevent condensation and clogging.[\[2\]](#)

Experimental Workflow Visualization

The following diagram illustrates the critical path from storage to deposition, highlighting decision points that protect both the scientist and the experiment.

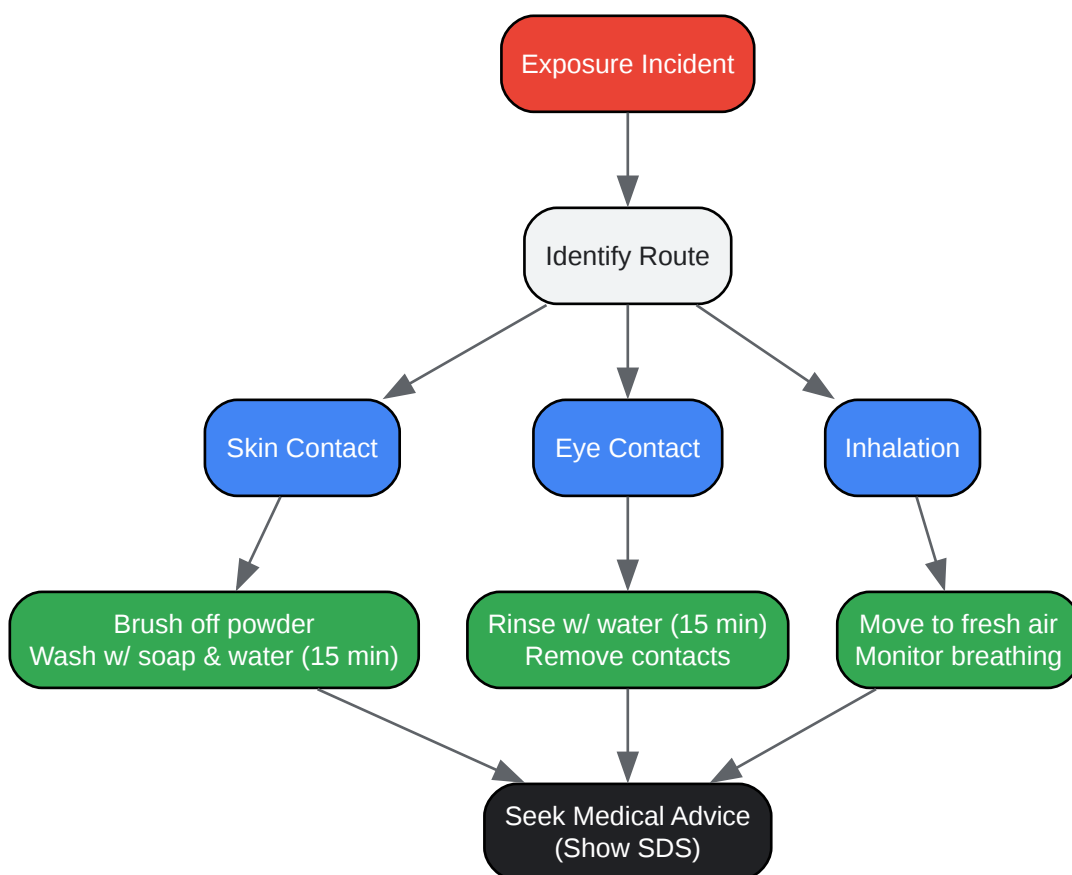


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Figure 1: Safe handling workflow for Zn(TMHD)₂ ensuring precursor integrity and operator safety.

Emergency Response & First Aid

In the event of exposure, immediate action can mitigate long-term irritation.[2][5]



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Figure 2: Emergency response logic tree for acute exposure.

Waste Disposal & Environmental Compliance

- Classification: Zinc compounds are often regulated as aquatic toxins (Acute/Chronic) in large quantities, though Zn(TMHD)₂ specifically is often managed as general chemical waste in small R&D volumes.^[2]
- Hydrolysis Method: Small residual amounts in bubblers can be deactivated by slow exposure to air/moisture in a fume hood, converting the complex to Zinc Oxide/Hydroxide and free -diketone (TMHD).^[2]
- Disposal: Collect as Solid Hazardous Waste (Heavy Metal).^[2] Do not flush down drains.^[2]^[6] Label clearly as "Zinc Compound, Organic".^[2]

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